

What is the chemical structure of Ubiquinone 9?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ubiquinone 9

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Ubiquinone-9: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ubiquinone-9 (UQ-9), also known as Coenzyme Q9 (CoQ9), is a vital lipid-soluble molecule integral to cellular bioenergetics and antioxidant defense. As a member of the ubiquinone family, it is characterized by a 1,4-benzoquinone head and a polyisoprenoid tail composed of nine isoprene units. While Ubiquinone-10 is the predominant form in humans, Ubiquinone-9 is the primary form in many other mammals, such as rats, and is a subject of significant research interest.^{[1][2]} This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and biological functions of Ubiquinone-9, along with detailed experimental protocols for its analysis.

Chemical Structure and Properties

Ubiquinone-9 possesses a distinctive chemical architecture comprising a quinone ring and a long isoprenoid side chain. The quinone head is the redox-active component, enabling it to function as an electron carrier in the mitochondrial electron transport chain. The hydrophobic isoprenoid tail, consisting of nine repeating isoprene units, anchors the molecule within the lipid bilayer of cellular membranes.^[3]

The systematic IUPAC name for Ubiquinone-9 is 2,3-dimethoxy-5-methyl-6-[(2E,6E,10E,14E,18E,22E,26E,30E)-3,7,11,15,19,23,27,31,35-nonamethylhexatriaconta-2,6,10,14,18,22,26,30,34-nonaenyl]cyclohexa-2,5-diene-1,4-dione.

Physicochemical Data

A summary of the key physicochemical properties of Ubiquinone-9 is presented in the table below for easy reference and comparison.

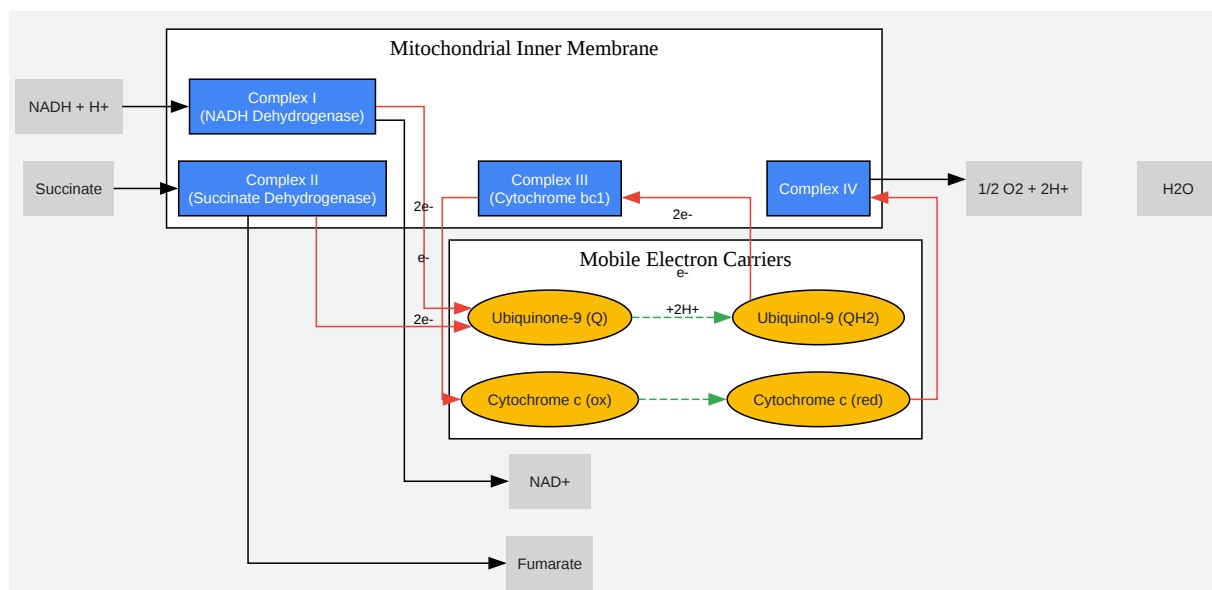
Property	Value	Source
Chemical Formula	C ₅₄ H ₈₂ O ₄	
Molecular Weight	795.23 g/mol	
Appearance	Orange Solid	
Solubility	Insoluble in water, soluble in DMF (10 mg/mL with sonication and heating), slightly soluble in ethanol	
UV Absorbance Maximum	275 nm	[4]

Biological Function and Signaling Pathways

The primary and most well-understood function of Ubiquinone-9 is its role as a mobile electron carrier in the mitochondrial electron transport chain (ETC). It shuttles electrons from Complex I (NADH dehydrogenase) and Complex II (succinate dehydrogenase) to Complex III (cytochrome bc1 complex).[5][6] This process is fundamental to oxidative phosphorylation and the generation of ATP, the primary energy currency of the cell.[1]

In its reduced form, ubiquinol-9, it is a potent antioxidant, protecting cellular membranes from lipid peroxidation by neutralizing free radicals.[7] It can also regenerate other antioxidants, such as vitamin E.[7]

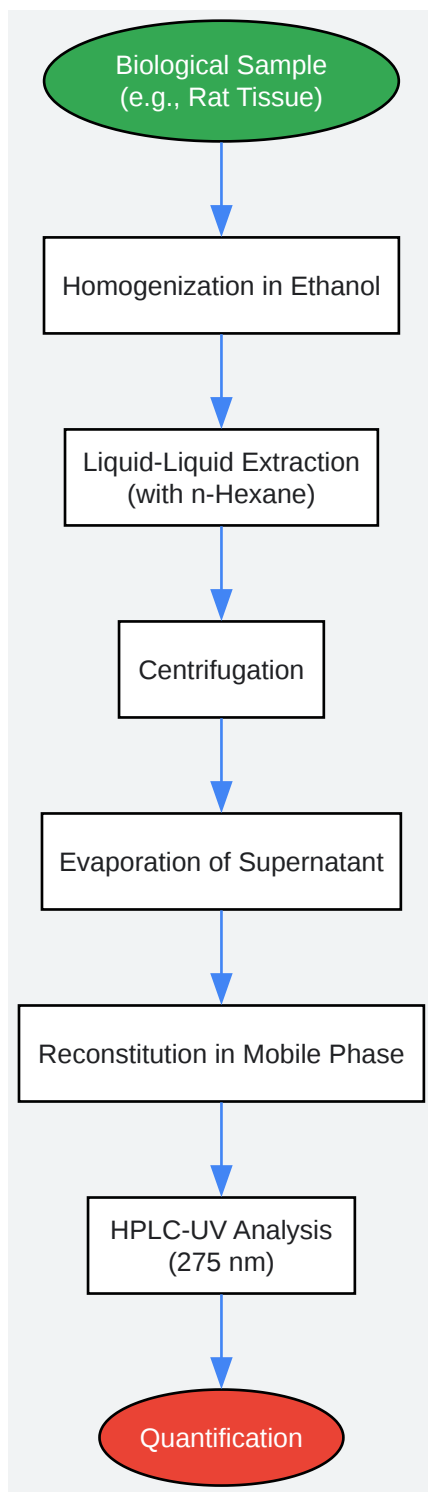
Below is a diagram illustrating the central role of Ubiquinone-9 in the mitochondrial electron transport chain.



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Role of Ubiquinone-9 in the Electron Transport Chain.

The following diagram illustrates the workflow for the extraction and analysis of Ubiquinone-9 from biological samples.



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Workflow for Ubiquinone-9 Analysis.

Experimental Protocols

Accurate quantification of Ubiquinone-9 from biological matrices is crucial for research in metabolism, aging, and disease models. Below are detailed methodologies for the extraction and analysis of Ubiquinone-9.

Extraction of Ubiquinone-9 from Rat Tissues

This protocol is adapted from a method for the simultaneous determination of ubiquinone-9 and ubiquinone-10 in rat tissues.^[4]

Materials:

- Tissue sample (e.g., heart, muscle)
- Ethanol
- n-Hexane
- Internal standard (e.g., Ubiquinone-11)
- Homogenizer
- Centrifuge
- Evaporator (e.g., nitrogen stream or vacuum)

Procedure:

- Weigh the tissue sample (approximately 100 mg).
- Add a known amount of the internal standard.
- Homogenize the tissue in ethanol to precipitate proteins and denature enzymes.^[4]
- Perform a liquid-liquid extraction by adding n-hexane to the homogenate and vortexing vigorously.
- Centrifuge the mixture to separate the phases.
- Collect the upper n-hexane layer containing the ubiquinones.

- Repeat the extraction with n-hexane on the remaining pellet to maximize recovery.^[4]
- Combine the n-hexane extracts and evaporate to dryness under a stream of nitrogen or in a vacuum concentrator.
- Reconstitute the dried extract in a suitable solvent (e.g., ethanol or the HPLC mobile phase) for analysis.

Quantification by High-Performance Liquid Chromatography (HPLC)

This protocol describes a reversed-phase HPLC method with UV detection for the quantification of Ubiquinone-9.^[4]

Instrumentation and Conditions:

- HPLC System: A standard HPLC system with a UV detector.
- Column: A C18 reversed-phase column.
- Mobile Phase: An isocratic mobile phase suitable for the separation of hydrophobic compounds, such as a mixture of ethanol, methanol, and isopropanol.
- Flow Rate: Typically 1.0 mL/min.
- Detection Wavelength: 275 nm, the maximum absorbance for ubiquinones.^[4]
- Injection Volume: 20-100 µL.

Procedure:

- Prepare a series of standard solutions of Ubiquinone-9 of known concentrations to generate a calibration curve.
- Inject the reconstituted sample extract into the HPLC system.
- Record the chromatogram. The retention time for Ubiquinone-9 is typically around 5.5 minutes under these conditions.^[4]

- Identify and integrate the peak corresponding to Ubiquinone-9.
- Quantify the amount of Ubiquinone-9 in the sample by comparing its peak area to the calibration curve. The concentration is often normalized to the weight of the original tissue sample.

Method Validation Parameters:

- Linearity: The method has been shown to be linear for Ubiquinone-9 up to 20 µg/mL.[4]
- Sensitivity: The detection limit is approximately 2 ng for Ubiquinone-9.[4]
- Reproducibility: The coefficient of variation is typically around 4% for Ubiquinone-9.[4]

Conclusion

Ubiquinone-9 is a molecule of significant biological importance, playing a critical role in cellular energy production and antioxidant defense. A thorough understanding of its chemical structure and properties is essential for researchers in various fields. The experimental protocols detailed in this guide provide a robust framework for the accurate extraction and quantification of Ubiquinone-9 from biological samples, facilitating further investigation into its physiological and pathological roles.

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- To cite this document: BenchChem. [What is the chemical structure of Ubiquinone 9?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b019646#what-is-the-chemical-structure-of-ubiquinone-9]

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